

Synthesis and Characterization of N-Nitroso Dalbavancin: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Dalbavancin*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **N-Nitroso Dalbavancin**, a potential impurity of the lipoglycopeptide antibiotic Dalbavancin. Given the regulatory scrutiny of nitrosamine impurities in pharmaceutical products, understanding the formation and analytical detection of such derivatives is of paramount importance for drug safety and quality control. This document outlines a representative synthetic protocol under forced nitrosation conditions and details the analytical methodologies for the characterization of **N-Nitroso Dalbavancin**.

Introduction to Dalbavancin and N-Nitroso Impurities

Dalbavancin is a second-generation lipoglycopeptide antibiotic with potent activity against a broad spectrum of Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).[1] Its mechanism of action involves the inhibition of bacterial cell wall synthesis by binding to the D-alanyl-D-alanine terminus of peptidoglycan precursors.[2] The molecular structure of Dalbavancin contains a secondary amine moiety, which, under certain conditions, can be susceptible to nitrosation, leading to the formation of N-nitroso derivatives.

N-nitrosamine impurities are classified as a "cohort of concern" due to their potential carcinogenic properties.[3] Their formation can occur during the synthesis of the active pharmaceutical ingredient (API) or in the final drug product through reactions between secondary or tertiary amines and nitrosating agents, such as nitrite salts under acidic conditions.[4][5] Regulatory bodies worldwide require rigorous risk assessment and control of these impurities in pharmaceutical products.

While reports suggest that the formation of N-Nitroso-Desmethyl-Dalbavancin may not be favorable under certain test conditions[6], the potential for nitrosation of the parent drug under forced conditions warrants a thorough investigation. The availability of **N-Nitroso Dalbavancin** as a reference standard from various suppliers indicates that its synthesis is achievable and necessary for analytical method development and validation.[7][8][9]

Synthesis of N-Nitroso Dalbavancin

The synthesis of **N-Nitroso Dalbavancin** is typically not a desired reaction in the manufacturing process but is performed under controlled, "forced" conditions to generate the impurity as a reference standard for analytical purposes. The following protocol is a representative procedure based on established methods for the N-nitrosation of glycopeptide antibiotics and other pharmaceuticals.[7]

Experimental Protocol: Forced Nitrosation of Dalbavancin

Objective: To synthesize **N-Nitroso Dalbavancin** from Dalbavancin under forced nitrosation conditions.

Materials:

- Dalbavancin hydrochloride
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl), 1 M solution
- Purified water

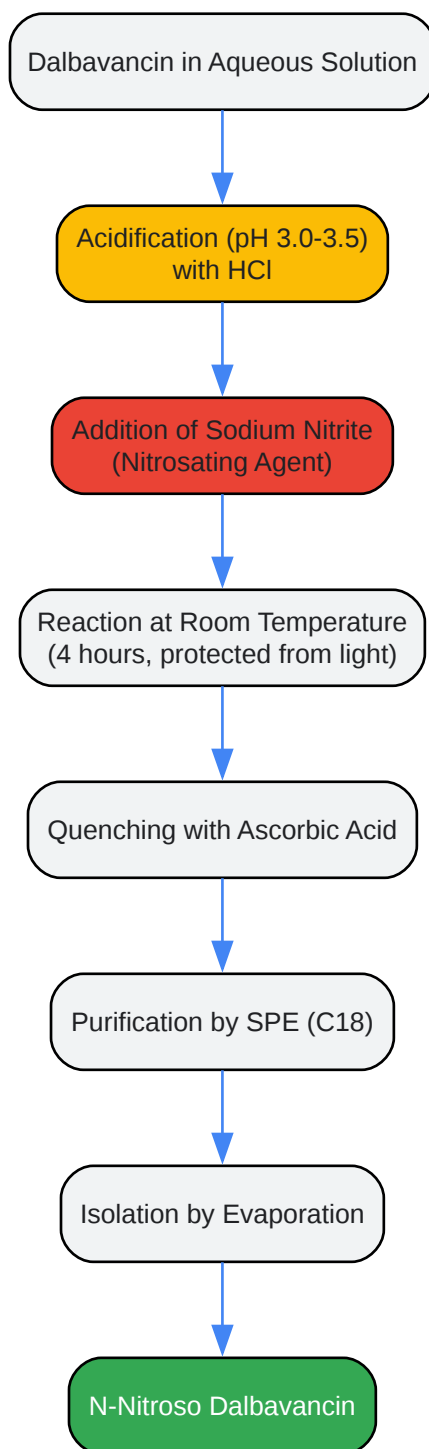
- Methanol, HPLC grade
- Acetonitrile, HPLC grade
- Formic acid, LC-MS grade
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- Standard laboratory glassware and equipment (magnetic stirrer, pH meter, rotary evaporator)

Procedure:

- **Dissolution of Dalbavancin:** Dissolve 100 mg of Dalbavancin hydrochloride in 10 mL of purified water in a round-bottom flask. Stir the solution gently until the Dalbavancin is completely dissolved.
- **Acidification:** Adjust the pH of the solution to approximately 3.0-3.5 by the dropwise addition of 1 M HCl. Monitor the pH using a calibrated pH meter.
- **Addition of Nitrosating Agent:** In a separate container, prepare a 10-fold molar excess solution of sodium nitrite in purified water. Add the sodium nitrite solution dropwise to the acidified Dalbavancin solution while stirring continuously at room temperature.
- **Reaction:** Allow the reaction to proceed for 4 hours at room temperature, protected from light. Monitor the progress of the reaction by taking aliquots at regular intervals and analyzing them by HPLC-UV to observe the formation of a new peak corresponding to **N-Nitroso Dalbavancin** and the consumption of the Dalbavancin peak.
- **Quenching:** After the reaction is complete, quench any excess nitrosating agent by adding a molar equivalent of ascorbic acid or sulfamic acid.
- **Purification:** The crude reaction mixture is purified using solid-phase extraction (SPE).
 - Condition a C18 SPE cartridge with methanol followed by water.
 - Load the reaction mixture onto the cartridge.
 - Wash the cartridge with water to remove salts and other polar impurities.

- Elute the **N-Nitroso Dalbavancin** using a gradient of acetonitrile in water.
- Isolation: Collect the fractions containing the desired product and combine them. Remove the solvent under reduced pressure using a rotary evaporator to obtain the solid **N-Nitroso Dalbavancin**.
- Storage: Store the isolated **N-Nitroso Dalbavancin** at -20°C, protected from light.

Logical Flow of Synthesis:



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*Workflow for the synthesis of **N-Nitroso Dalbavancin**.*

Characterization of N-Nitroso Dalbavancin

The characterization of the synthesized **N-Nitroso Dalbavancin** is crucial to confirm its identity and purity. A combination of chromatographic and spectroscopic techniques is employed for this purpose.

Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS)

LC-HRMS is a powerful technique for the identification and quantification of N-nitroso impurities at trace levels.^[3]

Experimental Protocol:

- Instrumentation: A high-performance liquid chromatograph coupled to a high-resolution mass spectrometer (e.g., Orbitrap).
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient from 5% to 95% B over 15 minutes.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40°C.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Scan Mode: Full scan and tandem MS (MS/MS) for fragmentation analysis.
 - Resolution: > 60,000.
 - Collision Energy: Optimized for the fragmentation of the parent ion.

Expected Results:

The LC-HRMS analysis is expected to show a peak at a retention time different from that of Dalbavancin. The high-resolution mass spectrum should confirm the molecular formula of **N-Nitroso Dalbavancin** ($C_{88}H_{99}Cl_2N_{11}O_{29}$) by providing an accurate mass measurement of its protonated molecular ion $[M+H]^+$.^[10] Tandem MS analysis will provide fragmentation data to further confirm the structure.

Data Summary Table:

Compound	Molecular Formula	Calculated $[M+H]^+$ (m/z)	Observed $[M+H]^+$ (m/z)	Retention Time (min)
Dalbavancin	$C_{88}H_{100}Cl_2N_{10}O_{28}$	1817.6191	(To be determined)	(To be determined)
N-Nitroso Dalbavancin	$C_{88}H_{99}Cl_2N_{11}O_{29}$	1846.6090	(To be determined)	(To be determined)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to elucidate the detailed molecular structure of the synthesized compound.

Experimental Protocol:

- Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO- d_6) or a mixture of H_2O/D_2O .
- Experiments: 1H NMR, ^{13}C NMR, and 2D NMR experiments (e.g., COSY, HSQC) are performed to assign the proton and carbon signals and confirm the presence of the N-nitroso group.

Expected Results:

The 1H NMR spectrum of **N-Nitroso Dalbavancin** is expected to show characteristic shifts in the signals of the protons adjacent to the newly formed N-nitroso group compared to the

spectrum of Dalbavancin. The presence of conformational isomers (rotamers) due to the restricted rotation around the N-N bond might lead to the observation of two sets of signals for some protons.[10]

High-Performance Liquid Chromatography (HPLC)

HPLC with UV detection is used to determine the purity of the synthesized **N-Nitroso Dalbavancin**.

Experimental Protocol:

- Instrumentation: A standard HPLC system with a UV-Vis detector.
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water with an ion-pairing agent like trifluoroacetic acid (TFA).
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 280 nm.

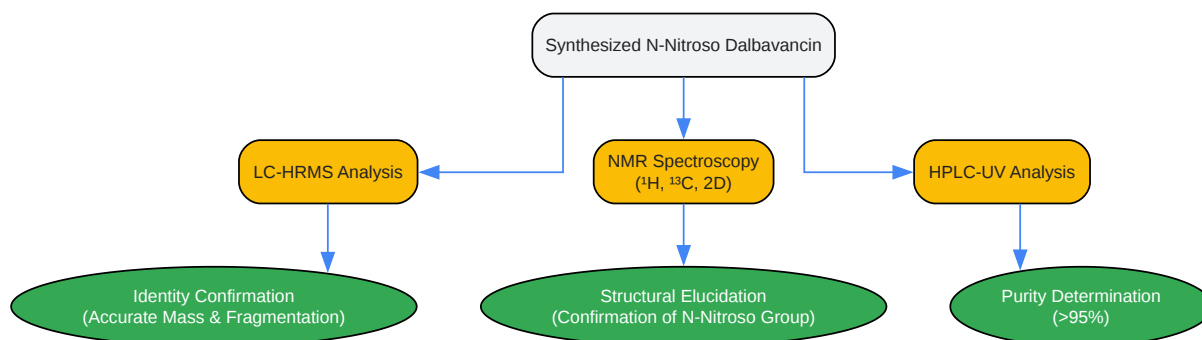
Expected Results:

The HPLC chromatogram should show a single major peak for **N-Nitroso Dalbavancin**, and the purity can be calculated based on the peak area percentage.

Purity Data Table:

Compound	Retention Time (min)	Peak Area (%)
N-Nitroso Dalbavancin	(To be determined)	> 95%

Characterization Workflow:



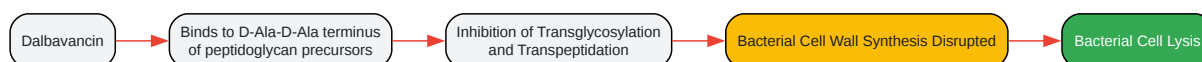
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*Analytical workflow for the characterization of **N-Nitroso Dalbavancin**.*

Signaling Pathways and Mechanism of Action

The primary mechanism of action of Dalbavancin is the inhibition of bacterial cell wall synthesis.[1][2] The N-nitrosation occurs on a secondary amine that is not directly involved in the D-Ala-D-Ala binding pocket. Therefore, it is hypothesized that **N-Nitroso Dalbavancin** may retain some antibacterial activity, although this would require experimental confirmation. The primary concern with N-nitroso derivatives is their potential genotoxicity, which is independent of the parent drug's antibacterial mechanism.

Dalbavancin's Mechanism of Action:



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Simplified mechanism of action of Dalbavancin.

Conclusion

This technical guide provides a framework for the synthesis and characterization of **N-Nitroso Dalbavancin**. The detailed protocols and data presentation serve as a valuable resource for

researchers, scientists, and drug development professionals involved in the quality control and safety assessment of Dalbavancin. The generation and characterization of this potential impurity are essential for developing sensitive analytical methods to monitor its presence in the drug substance and final product, ensuring compliance with regulatory standards and safeguarding patient health. Further studies are warranted to fully understand the toxicological profile of **N-Nitroso Dalbavancin**.

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